

Proper Disposal of 2-Bromomesitylene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Bromomesitylene

Cat. No.: B157001

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **2-Bromomesitylene**, a common reagent in organic synthesis, is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides a clear, step-by-step procedure for the safe handling and disposal of **2-Bromomesitylene** waste, aligning with standard environmental health and safety protocols for halogenated organic compounds. Adherence to these procedures will minimize risks and support a culture of safety in your laboratory.

Key Safety and Physical Data

Proper handling and disposal begin with understanding the properties of **2-Bromomesitylene**. The following table summarizes key quantitative data for this compound.

| Property | Value |
|--------------------|--|
| Molecular Formula | C ₉ H ₁₁ Br[1] |
| Molecular Weight | 199.09 g/mol [1] |
| Appearance | Colorless to pale yellow liquid |
| Density | 1.301 g/mL at 25 °C |
| Boiling Point | 225 °C |
| Melting Point | 2 °C |
| GHS Hazard Class | Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory System) |
| Storage Class Code | 10 - Combustible liquids |

Detailed Disposal Protocol

The following protocol outlines the necessary steps for the proper disposal of **2-Bromomesitylene** waste in a laboratory setting. This procedure applies to pure **2-Bromomesitylene**, solutions containing it, and contaminated materials.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Engineering Controls: All handling and preparation of **2-Bromomesitylene** for disposal must be conducted within a certified chemical fume hood to prevent inhalation of vapors.[2] Ensure that a safety shower and eyewash station are readily accessible.[2]
- Personal Protective Equipment: Wear appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile).
 - Chemical safety goggles or a face shield.[2]
 - A lab coat.

2. Waste Segregation and Collection:

- Categorization: **2-Bromomesitylene** is a halogenated organic compound. As such, it must be collected in a designated "Halogenated Organic Waste" container.[3]
 - Do NOT mix with non-halogenated organic waste, aqueous waste, or other incompatible waste streams like acids or oxidizing agents.[3][4] Improper mixing can lead to dangerous chemical reactions.
- Container Selection:
 - Use a chemically compatible waste container, typically a high-density polyethylene (HDPE) carboy or bottle, provided by your institution's Environmental Health & Safety (EHS) department.[5][6] Glass containers should be avoided to minimize the risk of breakage.[6]
 - Ensure the container has a secure, screw-top lid to prevent leaks and vapor release.[5][7]
- Waste Collection:
 - Carefully transfer liquid **2-Bromomesitylene** waste into the designated container using a funnel.
 - Leave at least 10% headspace in the container to allow for vapor expansion.[4]
 - Keep the waste container closed at all times except when adding waste.[7][8]

3. Labeling and Storage:

- Labeling:
 - Affix a "Hazardous Waste" label to the container before adding any waste.[5]
 - Clearly write the full chemical name, "**2-Bromomesitylene**," and any other components of the waste mixture. Do not use abbreviations or chemical formulas.[7]
 - Indicate the hazards associated with the waste (e.g., "Irritant," "Toxic").[4]
 - Record the accumulation start date (the date the first drop of waste was added).

- Storage:
 - Store the waste container in a designated Satellite Accumulation Area (SAA).[4]
 - The SAA should be in a well-ventilated, cool, and dry location, away from heat sources and direct sunlight.
 - Ensure the waste container is stored in secondary containment (e.g., a larger, chemically resistant tub) to contain any potential leaks.[5]

4. Disposal of Contaminated Materials and Spills:

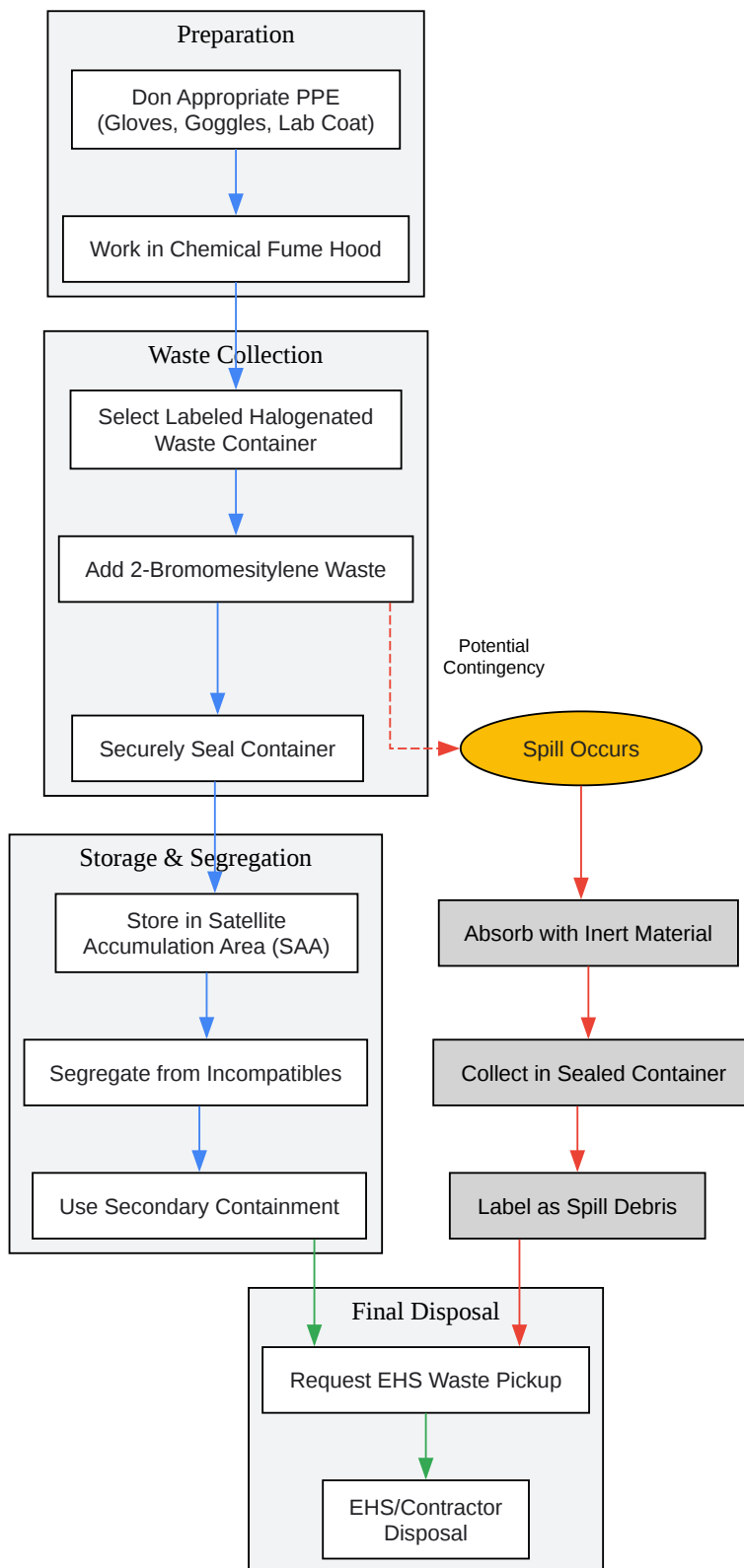
- Solid Waste: Any materials contaminated with **2-Bromomesitylene**, such as gloves, absorbent pads, or silica gel, should be collected in a separate, sealed, and clearly labeled solid hazardous waste container.
- Spill Cleanup:
 - In case of a spill, ensure the area is well-ventilated and restrict access.
 - Absorb the spill with an inert material such as sand, vermiculite, or a commercial sorbent.[2]
 - Carefully collect the absorbed material and place it into a sealed, leak-proof container.[5]
 - Label the container as "Hazardous Waste: **2-Bromomesitylene** Spill Debris" and dispose of it through the chemical waste program.[5]

5. Arranging for Waste Pickup:

- Once the waste container is nearly full (approximately 90%), or as per your institution's guidelines, arrange for a pickup from your EHS department or licensed hazardous waste contractor.[8]
- Follow your institution's specific procedures for requesting a waste pickup.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **2-Bromomesitylene**.



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Caption: Workflow for the proper disposal of **2-Bromomesitylene** waste.

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